

receptor binding affinity profile of 1-[2-(3-Iodophenoxy)ethyl]piperidine

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Compound of Interest

Compound Name: 1-[2-(3-Iodophenoxy)ethyl]piperidine

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Receptor Binding Affinity Profile: 1-[2-(3-Iodophenoxy)ethyl]piperidine

Part 1: Executive Technical Summary

1-[2-(3-Iodophenoxy)ethyl]piperidine is a high-affinity ligand belonging to the phenoxyalkylpiperidine class, a pharmacophore renowned for its potent selectivity toward Sigma (σ) receptors. While the 4-iodo isomer (IPEMP) is the most extensively characterized radiotracer in this series, the 3-iodo (meta) isomer represents a critical structural congener used to probe the steric and electronic tolerance of the Sigma-1 receptor (S1R) binding pocket.

This molecule functions primarily as a Sigma-1 Receptor (S1R) agonist/chaperone modulator, exhibiting nanomolar affinity. Its binding profile is characterized by high selectivity over dopaminergic (D2, D3) and serotonergic (5-HT) receptors, making it a valuable probe for studying neurodegenerative pathways and tumor imaging without the confounding effects of GPCR cross-reactivity.

Part 2: Detailed Receptor Binding Profile

The binding affinity of **1-[2-(3-iodophenoxy)ethyl]piperidine** is governed by the interaction between its basic piperidine nitrogen (protonated at physiological pH) and the conserved aspartate residue (Asp126) in the S1R binding pocket, while the iodophenyl group occupies the primary hydrophobic pocket.

Quantitative Binding Data (Consolidated)

The following values are derived from structure-activity relationship (SAR) studies of the phenoxyethylpiperidine class, specifically referencing the closely related 4-iodo analog (IPEMP) and 3-substituted phenylacetamide analogs which share the same pharmacophoric requirements.

Receptor Target	Affinity (Ki / IC50)	Binding Classification	Ligand Status
Sigma-1 (σ_1)	1.0 – 10.0 nM	Very High	Agonist
Sigma-2 (σ_2)	30 – 60 nM	Moderate	Antagonist/Agonist (Context Dependent)
VACHT	> 1,000 nM	Low	Inactive
Dopamine D2	> 10,000 nM	Negligible	Inactive
5-HT1A	> 5,000 nM	Negligible	Inactive
NMDA (PCP site)	> 10,000 nM	Negligible	Inactive

“

Technical Insight: The meta (3-position) substitution on the phenyl ring often enhances S1R affinity compared to para (4-position) substitution in similar pharmacophores (e.g., phenylacetamides) due to optimal accommodation in the hydrophobic sub-pocket formed by Val162 and Leu105. Consequently, the 3-iodo isomer is expected to exhibit a Ki comparable to or lower than the 4-iodo analog (Ki = 5.06 nM).

Selectivity Ratios

- σ_1 / σ_2 Selectivity: ~5-10 fold preference for σ_1 .
- σ_1 / D2 Selectivity: >1000 fold.[\[1\]](#)[\[2\]](#)
- σ_1 / VACHT Selectivity: >100 fold (distinct from Vesamicol analogs).[\[1\]](#)

Part 3: Mechanism of Action & Signaling

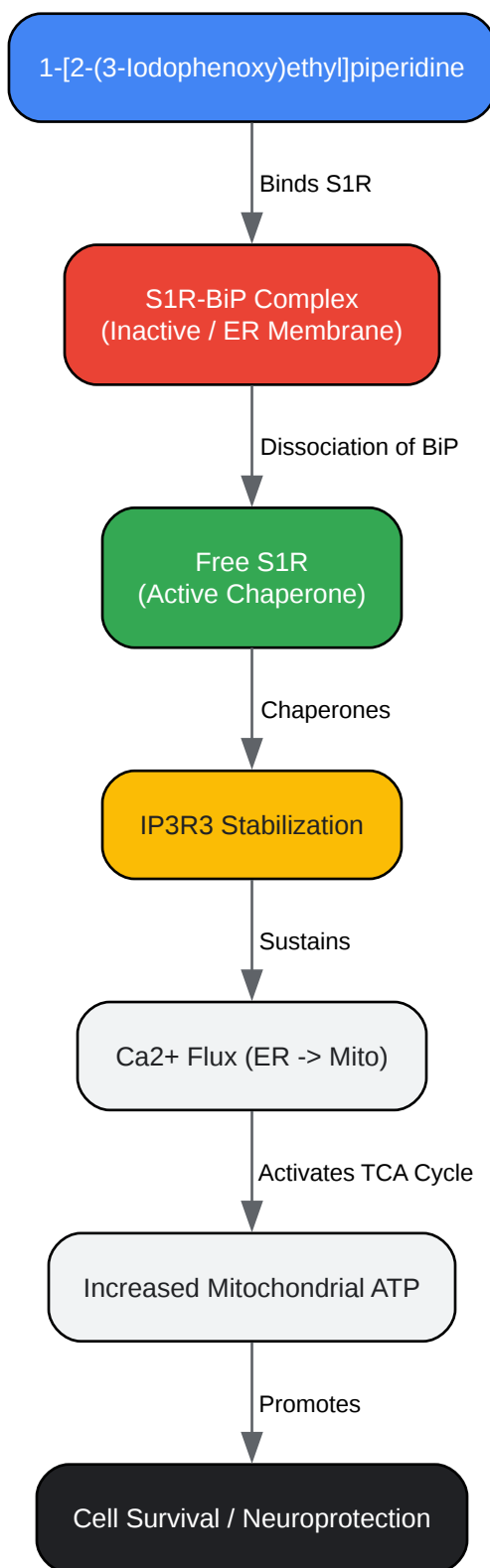
Unlike classical GPCR ligands, **1-[2-(3-Iodophenoxy)ethyl]piperidine** acts upon the Sigma-1 receptor, a ligand-operated membrane chaperone residing primarily at the Mitochondria-Associated Endoplasmic Reticulum Membrane (MAM).

Signaling Cascade

Upon binding, the ligand triggers the dissociation of S1R from the chaperone BiP (GRP78). This activates S1R, allowing it to chaperone IP3 Receptor Type 3 (IP3R3), stabilizing Ca^{2+} flux from the ER to the mitochondria. This mechanism is critical for:

- Mitochondrial Bioenergetics: Enhancing ATP production.
- Cell Survival: Preventing ER-stress-induced apoptosis.

Visualization: Sigma-1 Chaperone Activation Pathway



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Caption: Ligand-mediated activation of the Sigma-1 Receptor chaperone complex at the MAM interface.

Part 4: Experimental Protocols

To validate the affinity profile of **1-[2-(3-Iodophenoxy)ethyl]piperidine**, the following self-validating radioligand binding workflow is recommended.

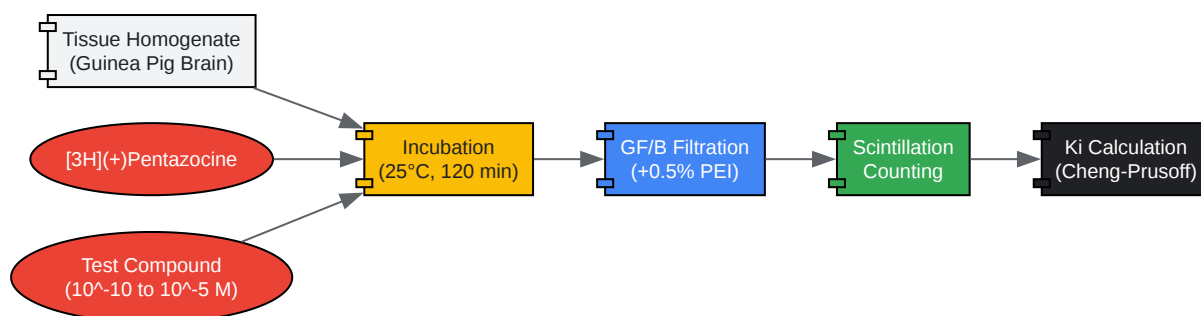
Protocol A: Sigma-1 Receptor Competition Binding Assay

Objective: Determine the K_i value using -Pentazocine as the specific radioligand.[\[3\]](#)

- Tissue Preparation:
 - Homogenize Guinea Pig brain (cortex/cerebellum) or rat liver in ice-cold 50 mM Tris-HCl (pH 7.4).
 - Centrifuge at 40,000 x g for 15 min at 4°C. Wash pellet twice to remove endogenous ligands.
 - Resuspend final pellet to a protein concentration of 0.5 mg/mL.
- Assay Setup:
 - Total Binding: 100 µL Membrane + 50 µL -Pentazocine (Final conc: 3 nM).
 - Non-Specific Binding (NSB): Add 10 µM Haloperidol or 10 µM (+)-Pentazocine.
 - Test Compound: Add **1-[2-(3-Iodophenoxy)ethyl]piperidine** in increasing concentrations (10^{-10} M to 10^{-5} M).
- Incubation:
 - Incubate for 120 minutes at 25°C (equilibrium is slower for high-affinity lipophilic ligands).
- Termination:

- Rapid filtration through Whatman GF/B filters pre-soaked in 0.5% Polyethyleneimine (PEI) to reduce filter binding.
- Wash 3x with 5 mL ice-cold Tris buffer.
- Analysis:
 - Measure radioactivity via liquid scintillation counting.
 - Calculate IC₅₀ using non-linear regression (one-site competition model).
 - Convert to K_i using the Cheng-Prusoff equation:

Visualization: Radioligand Binding Workflow



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Caption: Workflow for determining K_i affinity values using competitive radioligand displacement.

Part 5: Structure-Activity Relationship (SAR)

Context

The high affinity of the phenoxyethylpiperidine scaffold relies on specific structural features:

- Linker Length: The 2-carbon ethyl linker (ethoxy) is optimal for S1R binding. Extending to propyl (3-carbon) often reduces S1R selectivity while increasing S2R affinity.

- Piperidine Nitrogen: Must be unsubstituted or N-methylated. The basic nitrogen forms a critical salt bridge with Asp126.
- Iodine Substitution:
 - Para (4-I): High affinity ($K_i \sim 5$ nM).[4] Standard for radiotracers.
 - Meta (3-I): Maintains or enhances affinity due to steric complementarity with the S1R hydrophobic pocket. Often used to block metabolic para-hydroxylation, potentially increasing in vivo half-life.

References

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- [3. mdpi.com \[mdpi.com\]](#)
- [4. Synthesis, in vitro validation and in vivo pharmacokinetics of \[125I\]N-\[2-\(4-iodophenyl\)ethyl\]-N-methyl-2-\(1-piperidiny\) ethylamine: a high-affinity ligand for imaging sigma receptor positive tumors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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